(Rac)-XL177A: An In-Depth Technical Guide for Researchers

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Compound of Interest

Compound Name:	*(Rac)-XL177A*
Cat. No.:	*B8146274*

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(Rac)-XL177A is a potent, selective, and irreversible inhibitor of Ubiquitin-Specific Protease 7 (USP7), a key deubiquitinating enzyme (DUB) implicated in various oncogenic pathways. This technical guide provides a comprehensive overview of the chemical structure, properties, mechanism of action, and experimental evaluation of **(Rac)-XL177A**, tailored for researchers, scientists, and drug development professionals.

Chemical Structure and Physicochemical Properties

(Rac)-XL177A is the racemic mixture of XL177A. The chemical and physical properties of **(Rac)-XL177A** are summarized in the table below.

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Property	Value	Reference
IUPAC Name	N-((S)-4-benzyl-5-((R)-4-hydroxy-4-((7-(3-((S)-4-methylpiperazin-1-yl)propanamido)-4-oxo-3,4-dihydroquinazolin-3-yl)methyl)piperidin-1-yl)-5-oxopentyl)-9-chloro-5,6,7,8-tetrahydroacridine-3-carboxamide	N/A
Molecular Formula	C48H57ClN8O5	[1]
Molecular Weight	861.47 g/mol	[1]
CAS Number	2417089-73-5	N/A
Appearance	White to off-white solid	N/A
SMILES	O=C(C(C=CC1=C2Cl)=CC1=NC3=C2CCCC3)NCCCC--INVALID-LINK--C(N5CCC(CN6C=NC7=C(C=CC(NC(CCN8CCN(C)CC8)=O)=C7)C6=O)(O)CC5)=O	N/A
Solubility	Soluble in DMSO	[1]

Structure:

Chemical Structure of (Rac)-XL177A

a

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A 2D representation of the chemical structure of **(Rac)-XL177A**.

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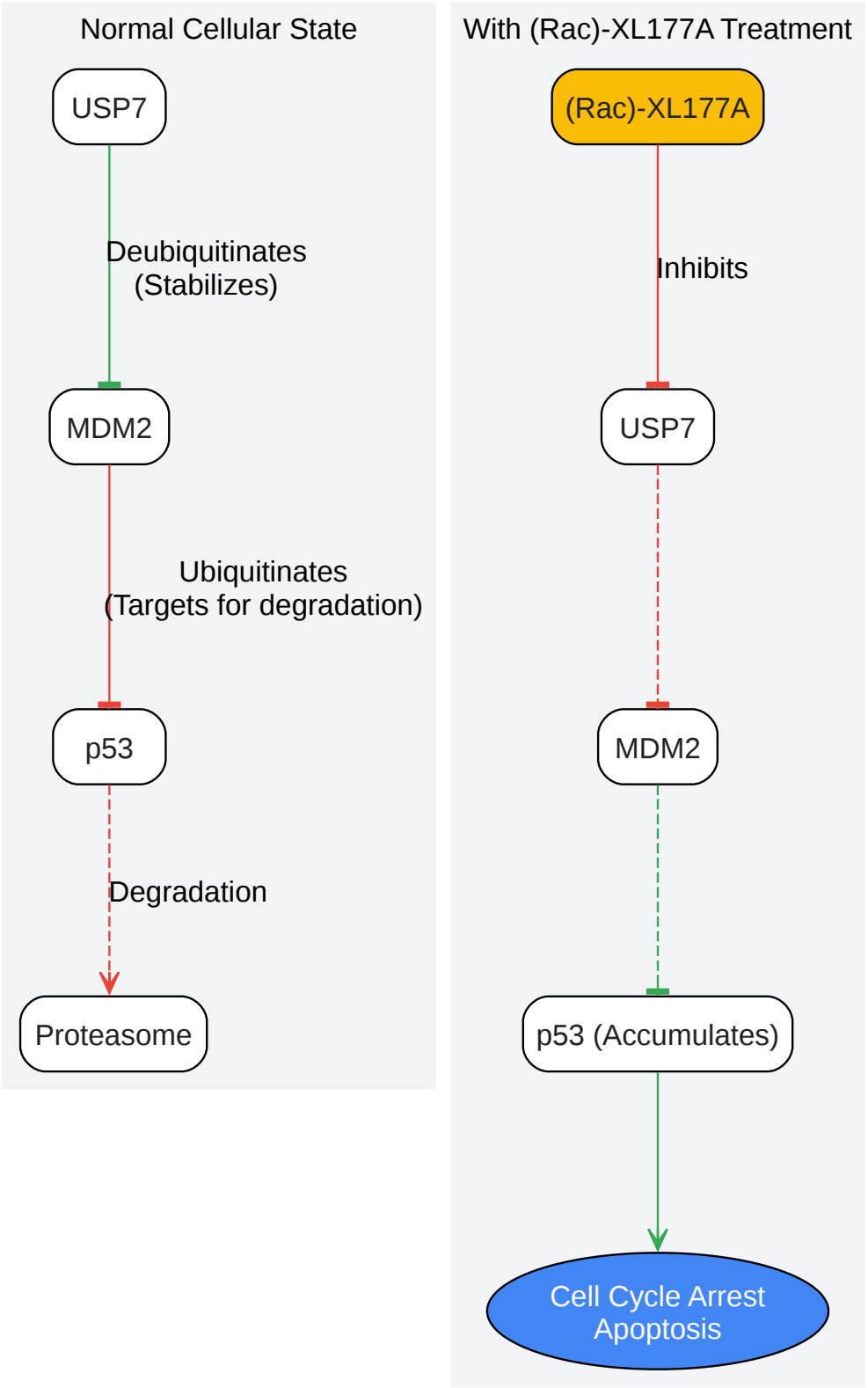
Mechanism of Action: The USP7-p53 Signaling Axis

(Rac)-XL177A exerts its anticancer effects by targeting the USP7-p53 signaling pathway. USP7 is a deubiquitinating enzyme that removes ubiquitin chains from substrate proteins, thereby preventing their degradation by the proteasome. One of the critical substrates of USP7 is MDM2 (Mouse double minute 2 homolog), an E3 ubiquitin ligase that is the primary negative regulator of the tumor suppressor protein p53.[2]

Under normal physiological conditions, MDM2 ubiquitinates p53, targeting it for proteasomal degradation and maintaining low intracellular p53 levels. In many cancers, USP7 is overexpressed, leading to the stabilization of MDM2, which in turn leads to the suppression of p53's tumor-suppressive functions.

(Rac)-XL177A irreversibly binds to the catalytic cysteine residue (Cys223) of USP7, inhibiting its deubiquitinating activity.[3] This inhibition leads to the destabilization and degradation of MDM2. The subsequent reduction in MDM2 levels allows for the accumulation and activation of p53. Activated p53 can then induce cell cycle arrest, senescence, or apoptosis in cancer cells.[3]

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The USP7-p53 signaling pathway and the effect of **(Rac)-XL177A**.

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Biological Activity and Selectivity

(Rac)-XL177A is a highly potent inhibitor of USP7 with a reported IC50 in the sub-nanomolar range.[3] Its active enantiomer, XL177A, demonstrates significant selectivity for USP7 over other deubiquitinating enzymes.

Parameter	Value	Assay Conditions	Reference
USP7 IC50	0.34 nM	In vitro enzymatic assay with full-length USP7 and Ub-AMC substrate after 6-hour pre-treatment.	[3]
Cellular USP7 IC50	39 nM	Competitive activity-based protein profiling in MCF7 cells after 6-hour treatment.	[3]
Selectivity	High	At 1 µM, XL177A showed complete inhibition of USP7 with no significant activity against a panel of 41 other recombinant DUBs.	[4]

Illustrative Selectivity Profile of XL177A:

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Deubiquitinating Enzyme	% Inhibition at 1 µM XL177A
USP7	100%
USP2	< 10%
USP5	< 5%
USP8	< 5%
USP11	< 10%
UCHL1	< 5%
UCHL3	< 5%
OTUB1	< 5%

Note: This table is illustrative and based on qualitative descriptions from the literature. For a complete selectivity profile, refer to the primary research articles.[4]

Experimental Protocols

In Vitro USP7 Enzymatic Assay

This assay determines the inhibitory potency of **(Rac)-XL177A** against purified USP7 enzyme.

Materials:

- Recombinant human USP7 (full-length)
- **(Rac)-XL177A**
- Ubiquitin-7-amido-4-methylcoumarin (Ub-AMC) substrate
- Assay Buffer: 50 mM Tris-HCl (pH 7.5), 150 mM NaCl, 10 mM DTT, 0.01% Tween-20
- DMSO
- 384-well, black, low-volume assay plates

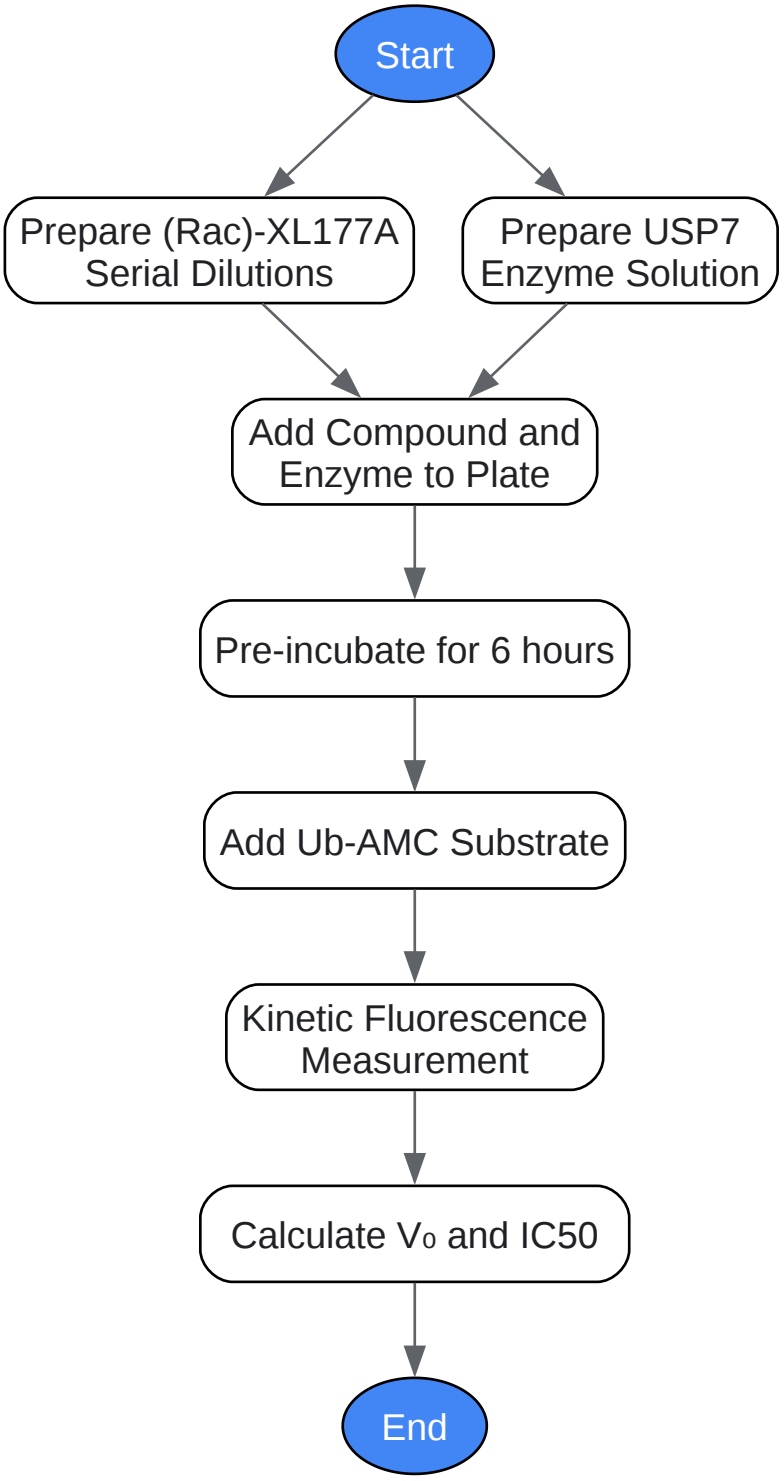
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- Fluorescence plate reader (Excitation: ~360 nm, Emission: ~460 nm)

Procedure:

- Compound Preparation: Prepare a 10 mM stock solution of **(Rac)-XL177A** in DMSO. Perform serial dilutions in assay buffer to achieve the desired final concentrations.
- Enzyme Preparation: Dilute recombinant USP7 in assay buffer to the desired final concentration (e.g., 1 nM).
- Assay Plate Setup: Add 5 µL of the diluted **(Rac)-XL177A** or vehicle (DMSO in assay buffer) to the wells of the 384-well plate.
- Pre-incubation: Add 5 µL of the diluted USP7 enzyme to each well. Incubate the plate at room temperature for a specified period (e.g., 6 hours) to allow for irreversible binding.
- Reaction Initiation: Add 10 µL of the Ub-AMC substrate (at a concentration near its Km) to each well to start the reaction.
- Kinetic Measurement: Immediately place the plate in a fluorescence plate reader pre-heated to 37°C. Measure the fluorescence intensity every 60 seconds for 30-60 minutes.
- Data Analysis: Calculate the initial reaction velocity (V_0) for each inhibitor concentration from the linear portion of the fluorescence versus time curve. Plot V_0 against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

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Workflow for the in vitro USP7 enzymatic assay.

Cell Viability Assay (MTT Assay)

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This protocol assesses the effect of **(Rac)-XL177A** on the viability of cancer cells, such as the MCF-7 breast cancer cell line.

Materials:

- MCF-7 cells
- Complete growth medium (e.g., DMEM with 10% FBS)
- **(Rac)-XL177A**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- 96-well cell culture plates
- Multi-channel pipette
- Microplate reader (absorbance at 570 nm)

Procedure:

- Cell Seeding: Seed MCF-7 cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete growth medium. Incubate for 24 hours at 37°C and 5% CO2 to allow for cell attachment.[5]
- Compound Treatment: Prepare serial dilutions of **(Rac)-XL177A** in complete growth medium. Remove the old medium from the cells and add 100 µL of the medium containing the different concentrations of **(Rac)-XL177A** or vehicle control (DMSO, final concentration ≤ 0.1%).
- Incubation: Incubate the cells for a specified period (e.g., 72 hours).
- MTT Addition: Add 20 µL of MTT solution to each well and incubate for 4 hours at 37°C until purple formazan crystals are visible under a microscope.

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- Formazan Solubilization: Carefully aspirate the medium containing MTT and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Subtract the background absorbance (from wells with medium only). Calculate the percentage of cell viability relative to the vehicle-treated control cells.

Western Blot Analysis of the p53-MDM2 Pathway

This protocol is used to detect changes in the protein levels of p53 and MDM2 in response to **(Rac)-XL177A** treatment.[6][7]

Materials:

- MCF-7 cells
- **(Rac)-XL177A**
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF or nitrocellulose membranes
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies: anti-p53, anti-MDM2, anti-β-actin (loading control)
- HRP-conjugated secondary antibodies
- ECL substrate
- Chemiluminescence imaging system

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Procedure:

- Cell Treatment and Lysis: Seed MCF-7 cells and treat with various concentrations of **(Rac)-XL177A** for a specified time (e.g., 2, 16, or 24 hours).[3] Wash the cells with ice-cold PBS and lyse them with RIPA buffer.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA assay.
- SDS-PAGE and Transfer: Normalize the protein amounts, mix with Laemmli buffer, and boil. Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Immunoblotting: Block the membrane with blocking buffer for 1 hour at room temperature. Incubate the membrane with primary antibodies overnight at 4°C. Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Wash the membrane and apply ECL substrate. Capture the chemiluminescent signal using an imaging system.
- Analysis: Quantify the band intensities and normalize them to the loading control to determine the relative changes in p53 and MDM2 protein levels.

Pharmacokinetics

Currently, there is limited publicly available information on the detailed pharmacokinetic properties (ADME: Absorption, Distribution, Metabolism, and Excretion) of **(Rac)-XL177A**. Further studies are required to fully characterize its in vivo behavior.

Illustrative Pharmacokinetic Parameters:

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Parameter	Value	Species	Route
Bioavailability	Data not available	-	-
Half-life (t1/2)	Data not available	-	-
Clearance (CL)	Data not available	-	-
Volume of Distribution (Vd)	Data not available	-	-
Note: This table is for illustrative purposes only, as specific ADME data for (Rac)-XL177A is not readily available in the public domain.			

Conclusion

(Rac)-XL177A is a valuable research tool for investigating the role of USP7 in cancer biology. Its high potency and selectivity make it a suitable probe for elucidating the downstream effects of USP7 inhibition, particularly on the p53 signaling pathway. The experimental protocols provided in this guide offer a framework for the in vitro and cellular characterization of **(Rac)-XL177A** and similar compounds. Further investigation into its in vivo efficacy and pharmacokinetic profile is warranted to fully assess its therapeutic potential.

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